

safety and handling of 3-Chloro-triazolo[4,3-a]pyridine

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Compound of Interest

Compound Name: 3-Chloro-[1,2,4]triazolo[4,3-a]pyridine

Cat. No.: B1584376

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An In-depth Technical Guide to the Safe Handling and Use of 3-Chloro-[1]triazolo[4,3-a]pyridine

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Chloro-[1]triazolo[4,3-a]pyridine is a heterocyclic building block increasingly utilized in medicinal chemistry and drug development. Its unique scaffold is a key component in the synthesis of various biologically active molecules, including potential antimalarial agents and protein degraders.[2][3] As with many reactive intermediates, a thorough understanding of its hazard profile and the implementation of rigorous safety protocols are paramount to ensure the well-being of laboratory personnel. This guide provides a comprehensive overview of the safety and handling considerations for 3-Chloro-[1]triazolo[4,3-a]pyridine, drawing from authoritative safety data sheets and established laboratory best practices. It covers hazard identification, risk mitigation strategies, detailed handling and storage protocols, and emergency procedures.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of 3-Chloro-[1]triazolo[4,3-a]pyridine is essential for its safe handling.

Property	Value	Source
CAS Number	4922-74-1	[2][4]
Molecular Formula	C ₆ H ₄ ClN ₃	[2]
Molecular Weight	153.57 g/mol	[2]
Physical Form	Solid	
Melting Point	125-127°C	
Purity	Typically ≥97%	[2]

Hazard Identification and Risk Assessment

3-Chloro-[1]triazolo[4,3-a]pyridine is classified as a hazardous substance.[5] The primary risks are associated with acute toxicity, skin and eye irritation, and respiratory tract irritation.


GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Source:[6][7]

Signal Word:Warning[5]

Hazard Pictogram:

 alt text

Engineering and Personal Protective Measures

A multi-layered approach to safety, prioritizing engineering controls and supplemented by appropriate Personal Protective Equipment (PPE), is crucial.

Engineering Controls

The primary engineering control for handling 3-Chloro-[1]triazolo[4,3-a]pyridine is a certified chemical fume hood.[7] This is essential to minimize the risk of inhalation. Ensure that eyewash stations and safety showers are readily accessible in the immediate vicinity of the work area.[5][6]

Personal Protective Equipment (PPE)

A standard PPE ensemble for handling this compound includes:

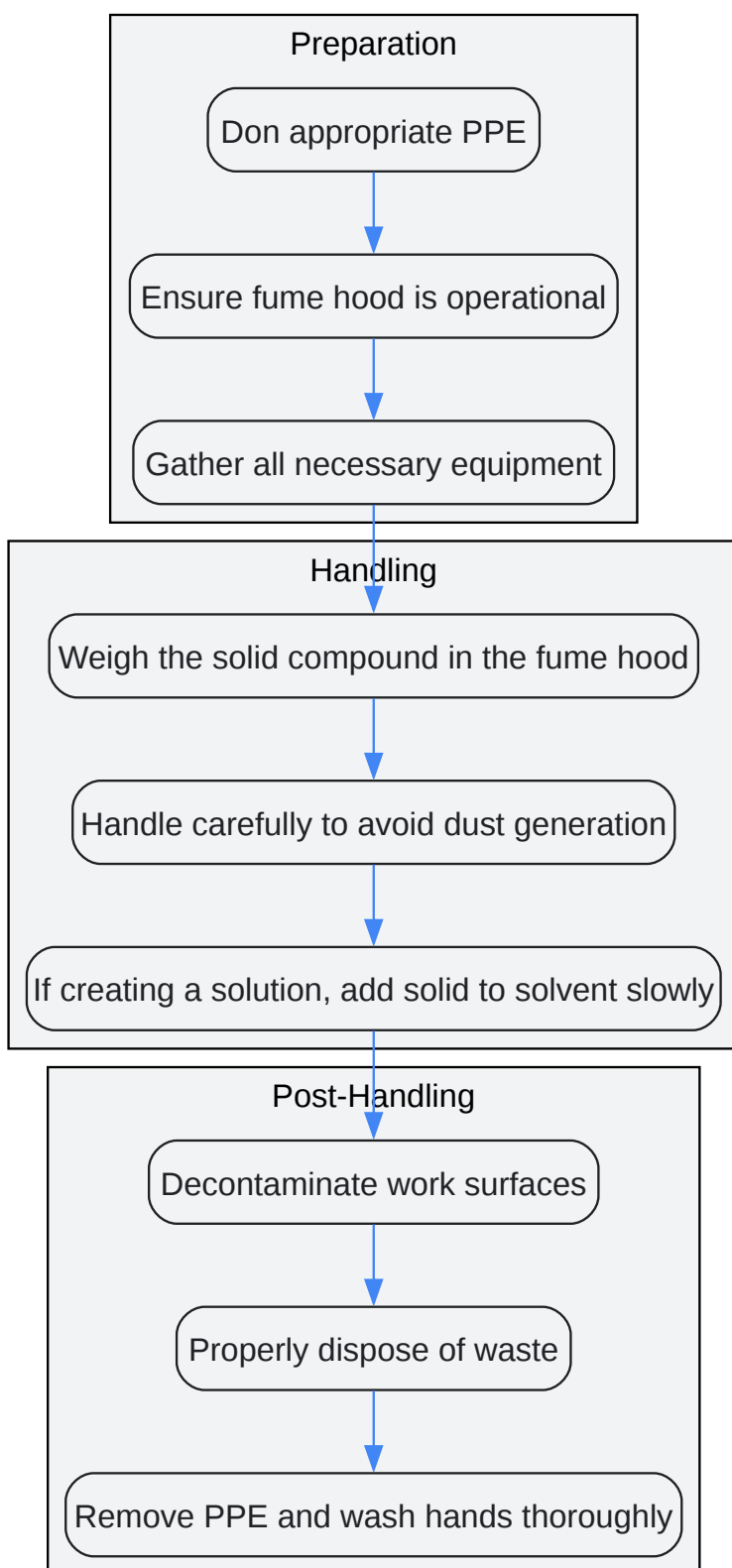
- **Eye and Face Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.[6]
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Always inspect gloves for integrity before use and wash hands thoroughly after handling.[5][6]
- **Skin and Body Protection:** A laboratory coat is required. For larger quantities or when there is a significant risk of spillage, consider additional protective clothing.[6]
- **Respiratory Protection:** In situations where a fume hood is not available or if dust formation is likely, a NIOSH/MSHA-approved respirator should be used.[8]

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is critical to prevent exposure and maintain the integrity of the compound.

Handling

Workflow for Safe Handling of 3-Chloro-[1]triazolo[4,3-a]pyridine:



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Caption: A typical workflow for the safe handling of 3-Chloro-[1]triazolo[4,3-a]pyridine.

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure you are wearing the appropriate PPE.^[5] Verify that the chemical fume hood is functioning correctly.
- Aliquotting: When weighing the solid, do so within the fume hood to contain any dust.^[6]
- Solution Preparation: If preparing a solution, slowly add the 3-Chloro-^[1]triazolo[4,3-a]pyridine to the solvent to avoid splashing.
- Post-Handling: After use, decontaminate all surfaces and equipment. Dispose of any contaminated materials as hazardous waste.^[5] Wash hands thoroughly after removing gloves.^[5]

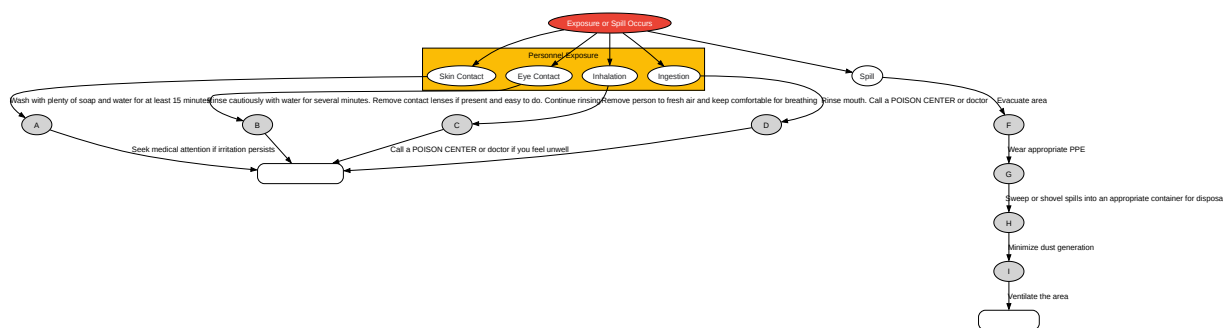
Storage

- Conditions: Store in a dry, cool, and well-ventilated area.^{[5][8]} Keep containers tightly closed when not in use.^{[5][8]} Some suppliers recommend storage at 2-8°C in an inert atmosphere.^[9]
- Incompatibilities: Keep away from strong oxidizing agents.^[8]
- Location: Store in a locked cabinet or other secure location.^[5]

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

Emergency Response Flowchart:



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Caption: Emergency response procedures for exposure or spillage incidents.

Firefighting Measures:

- Suitable Extinguishing Media: Use dry powder, carbon dioxide, alcohol-resistant foam, or water spray.[6]
- Specific Hazards: Thermal decomposition may produce hazardous combustion products, including carbon oxides, hydrogen chloride, and nitrogen oxides.[6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[5][6]

Waste Disposal

All waste containing 3-Chloro-[1]triazolo[4,3-a]pyridine must be treated as hazardous waste.

- Procedure: Dispose of contents and containers in accordance with local, state, and federal regulations.[5] This typically involves transferring the waste to a suitable, labeled, and sealed container for collection by an approved waste disposal company.[5][6]
- Environmental Precautions: Do not allow the material to be released into the environment.[6]

Conclusion

3-Chloro-[1]triazolo[4,3-a]pyridine is a valuable reagent in modern chemical research. Its safe use hinges on a comprehensive understanding of its hazards and the diligent application of safety protocols. By adhering to the guidelines outlined in this document, researchers can mitigate risks and maintain a safe laboratory environment.

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